

Operational Safety Guide: Handling 5'-O-Acetyl Adenosine (CAS 2140-25-2)

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Compound of Interest

Compound Name: 5'-O-Acetyl Adenosine

CAS No.: 2140-25-2

Cat. No.: B029430

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Executive Summary

Compound: **5'-O-Acetyl Adenosine** CAS Number: 2140-25-2 Molecular Formula: C₁₂H₁₅N₅O₅

Primary Hazard Class: Bioactive Nucleoside Derivative (Treat as Potentially Irritant/Bioactive)

[1][2]

This guide serves as the authoritative protocol for the safe handling, storage, and disposal of **5'-O-Acetyl Adenosine**. While often classified under "Caution: Substance not fully tested," adenosine derivatives possess inherent biological activity, modulating purinergic signaling pathways. Consequently, this protocol adopts a Precautionary Principle, mandating containment measures that exceed minimum regulatory requirements to ensure researcher safety and experimental integrity.

Risk Assessment & Hazard Identification

Expert Insight: **5'-O-Acetyl Adenosine** is a modified nucleoside. The acetyl group at the 5'-position renders it susceptible to hydrolysis and potential acyl migration under basic conditions. While acute toxicity data is limited, adenosine analogues can act as potent ligands for P1

purinergic receptors (A1, A2A, A2B, A3), potentially inducing cardiovascular or neurological effects if systematically absorbed.

Hazard Category	Classification (GHS/Precautionary)	Mechanism of Risk
Inhalation	Target Organ Toxicity (Respiratory Tract Irritation)	Fine particulates may deeply penetrate lung tissue; systemic absorption via alveoli is rapid for nucleosides.
Skin Contact	Irritant (Category 2)	Potential for transdermal absorption; adenosine derivatives can cause local vasodilation.
Eye Contact	Eye Irritation (Category 2A)	Mechanical abrasion from crystals and chemical irritation to mucous membranes.
Stability	Moisture Sensitive	5'-O-acetyl group is labile; hydrolysis yields Adenosine, altering experimental concentration.

Personal Protective Equipment (PPE) Matrix

The following PPE standards are non-negotiable for handling >5 mg of solid substance.

PPE Component	Specification	Technical Rationale
Hand Protection	Nitrile Rubber (0.11 mm min. thickness)	Latex is permeable to many organic solvents used in solubilization (e.g., DMSO). Nitrile provides superior chemical resistance and tactile sensitivity. Double-gloving is required when handling stock solutions >10 mM.
Eye Protection	Chemical Safety Goggles (ANSI Z87.1)	Standard safety glasses allow particulate entry from the side. Goggles seal the ocular cavity against airborne dust and accidental splashes during solubilization.
Respiratory	N95/P95 Respirator or Fume Hood	Primary: Handle inside a certified chemical fume hood. Secondary: If hood access is restricted, a fit-tested N95 mask is mandatory to prevent inhalation of bioactive dust.
Body Defense	Tyvek® Sleeves + Lab Coat	Standard cotton lab coats are porous. Tyvek sleeves prevent wrist exposure—the most common point of contact during pipetting.

Operational Protocol: Handling & Solubilization

Objective: Minimize exposure while maximizing compound stability.

Step 1: Environment Preparation

- **Workspace:** All weighing and solubilization must occur within a certified Chemical Fume Hood.

- Decontamination: Wipe surfaces with 70% Ethanol prior to use. Note: Avoid bleach (sodium hypochlorite) initially, as it may react with auxiliary reagents; use ethanol/water for nucleosides.

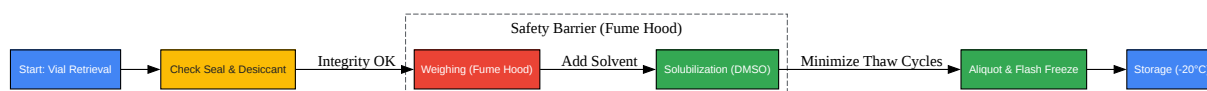
Step 2: Weighing (The Critical Control Point)

- Equip PPE (Double Nitrile Gloves, Goggles, Lab Coat).
- Place the analytical balance inside the fume hood or use a static-free weighing funnel.
- Anti-Static Measure: Use an anti-static gun or polonium strip if the powder is flyaway. Electrostatic dispersion is the primary cause of unknown exposure.
- Weigh the required mass into a screw-cap amber vial (protects from light and moisture).

Step 3: Solubilization

- Solvent Choice: DMSO (Dimethyl sulfoxide) or Methanol.
 - Expert Note: Water solubility is possible but risks hydrolysis of the 5'-acetyl group. Prepare aqueous working solutions fresh; store stocks in DMSO.
- Technique: Add solvent slowly down the side of the vial. Vortex briefly (5-10 seconds). Do not sonicate excessively, as heat degrades the acetyl ester bond.

Step 4: Workflow Visualization



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Figure 1: Safe handling workflow for **5'-O-Acetyl Adenosine**, emphasizing containment during the critical weighing and solubilization phases.

Emergency Response Procedures

Scenario: Spillage of Solid Powder

- Evacuate: Clear the immediate area of personnel.
- PPE Upgrade: Don a second pair of gloves and respiratory protection (if not already worn).
- Containment: Cover the spill with a damp paper towel (moistened with water) to prevent dust generation. Do not dry sweep.
- Cleanup: Wipe inward from the periphery to the center. Place waste in a sealed bag labeled "Hazardous Chemical Waste."

Scenario: Ocular Exposure

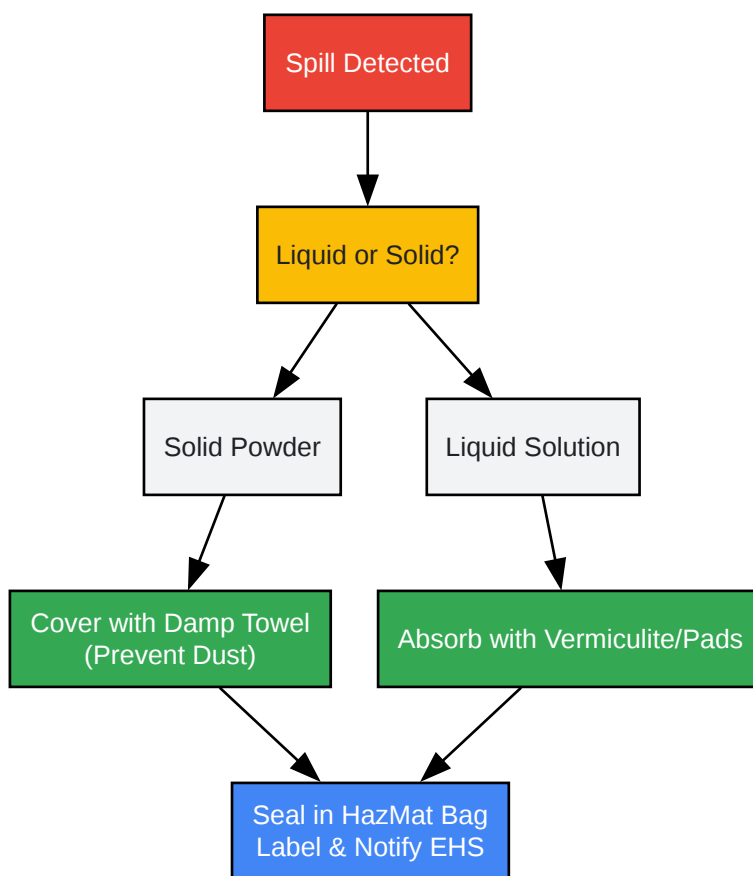
- Immediate Action: Flush eyes with tepid water at an eyewash station for 15 minutes.
- Technique: Hold eyelids open to ensure irrigation of the entire globe.
- Medical: Seek medical attention. Provide the SDS (Safety Data Sheet) to the physician, noting the compound is an adenosine analogue.

Waste Management & Disposal

Compliance: Disposal must adhere to RCRA (Resource Conservation and Recovery Act) standards in the US or local equivalent.

Waste Type	Disposal Method	Rationale
Solid Waste (Contaminated Vials/Gloves)	Hazardous Chemical Incineration	Prevents environmental leaching. Do not dispose of in regular trash.
Liquid Waste (DMSO/Methanol Stocks)	Solvent Waste Stream (Halogenated/Non-Halogenated)	Segregate based on solvent. Label clearly as "Contains 5'-O-Acetyl Adenosine."
Aqueous Waste (Cell Culture Media)	Deactivation then Drain (if permitted)	Check local EHS. Usually, trace amounts in media can be deactivated with bleach (10% final) before disposal, but pure compound must be incinerated.

Decision Logic: Spill Response



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Figure 2: Decision tree for immediate spill response, prioritizing dust suppression for solids and containment for liquids.

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